

Cy3B amine chloride molecular weight and formula

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Compound of Interest

Compound Name: Cy3B amine (chloride)

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Cy3B Amine Chloride: Molecular Architecture, Photophysical Properties, and Conjugation Methodologies

Executive Summary

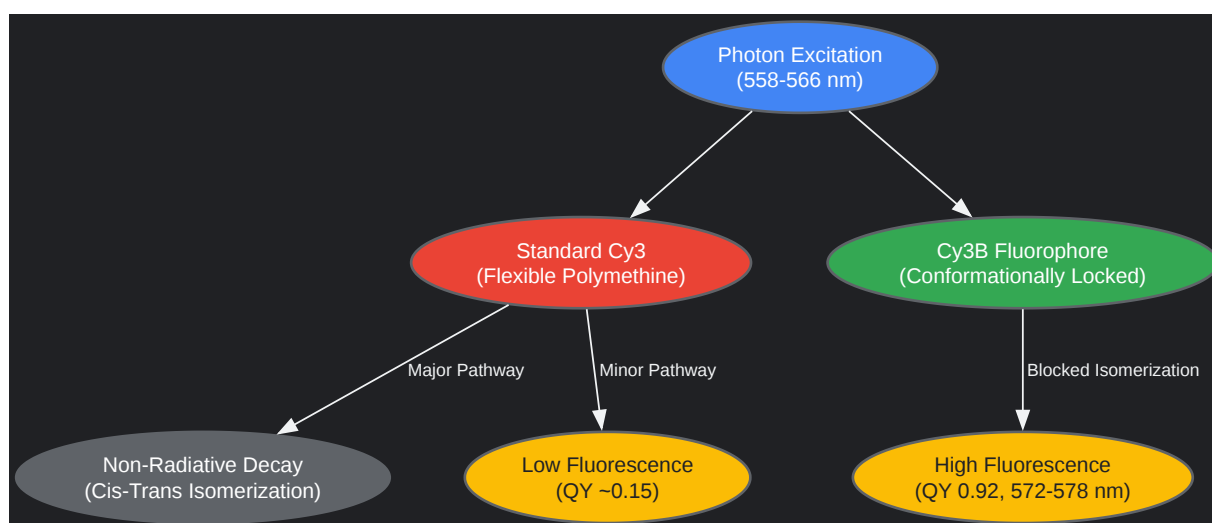
Cy3B amine chloride is a highly advanced, yellow-emitting cyanine dye derivative engineered to overcome the photophysical limitations of standard Cyanine 3 (Cy3)[1][2]. By incorporating a rigidified polymethine bridge, Cy3B achieves near-perfect fluorescence quantum yields and exceptional photostability[2][3]. Equipped with an aliphatic primary amine separated by a spacer linker, this molecule serves as a premier labeling reagent for researchers developing targeted protein degraders, single-molecule tracking assays, and FRET-based diagnostics[1][4].

Molecular Architecture & Chemical Specifications

The fundamental advantage of Cy3B amine chloride lies in its locked molecular geometry.

- Chemical Formula: $C_{37}H_{47}ClN_4O_5S$ [3][5]
- Molecular Weight: 695.31 g/mol [5][6]

- Counterion Causality: The chloride salt form is deliberately chosen to maximize aqueous solubility while maintaining stability in polar aprotic solvents (like DMSO or DMF) required for stock solution preparation[3][6].
- Structural Causality (E-E-A-T): In standard Cy3, photon absorption frequently leads to non-radiative decay via cis-trans isomerization of the flexible polymethine chain[2]. Cy3B eliminates this energy sink by physically locking the polymethine bridge into a fused ring system[2]. Because the molecule cannot isomerize upon excitation, the excited state is forced to relax radiatively. This structural rigidity boosts the quantum yield from ~0.15 to 0.92 and grants it extreme resistance to photobleaching[2][3].



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Caption: Photophysical pathways comparing standard Cy3 and the conformationally locked Cy3B fluorophore.

Photophysical Profile: Cy3 vs. Cy3B

The structural rigidity of Cy3B translates directly into superior optical performance, making it highly preferable for low-abundance target detection.

Property	Standard Cy3	Cy3B Amine Chloride
Excitation Maximum (λ_{ex})	~550 nm	558 - 566 nm[3]
Emission Maximum (λ_{em})	~570 nm	572 - 578 nm[3]
Fluorescence Quantum Yield (Φ)	~0.15 (unbound)	0.92[3]
Extinction Coefficient (ϵ)	~150,000 M ⁻¹ cm ⁻¹	137,000 M ⁻¹ cm ⁻¹ [3]
Photo-isomerization	High	Blocked (Conformationally Locked)[2]

Bioconjugation Chemistry & Self-Validating Protocol

The primary aliphatic amine of Cy3B is specifically designed to react with electrophilic groups, such as activated NHS esters, epoxides, or carbonyls[1][3]. The amine is intentionally separated from the bulky fluorophore core by a long aliphatic linker, which reduces steric hindrance and increases conjugation efficiency[1].

Below is a self-validating, step-by-step protocol for conjugating Cy3B amine chloride to a carboxyl-containing biomolecule (e.g., a protein or synthetic polymer) via EDC/NHS chemistry.

Step-by-Step Methodology: EDC/NHS Coupling

- Step 1: Carboxyl Activation (pH 5.5–6.0)
 - Action: Dissolve the carboxyl-containing biomolecule in 0.1 M MES buffer (pH 5.5). Add a 10-fold molar excess of EDC and a 20-fold molar excess of NHS. Incubate for 15 minutes at room temperature.
 - Causality: MES is a non-amine-containing buffer, preventing cross-reactivity. A slightly acidic pH is strictly required here because EDC is most efficient at pH 5.5, while the resulting NHS-ester intermediate is highly susceptible to rapid hydrolysis at higher pH levels.
- Step 2: Buffer Exchange

- Action: Pass the reaction through a desalting spin column pre-equilibrated with 0.1 M Sodium Bicarbonate buffer (pH 8.3).
- Causality: Removing unreacted EDC prevents unwanted cross-linking in subsequent steps. Exchanging the buffer establishes the optimal alkaline environment required for the amine reaction.
- Step 3: Amine Coupling (pH 8.0–8.5)
 - Action: Reconstitute Cy3B amine chloride in anhydrous DMSO to prevent moisture degradation[6]. Add a 5-fold molar excess of the dye to the activated biomolecule. Incubate for 2 hours at room temperature in the dark.
 - Causality: The primary amine of Cy3B must be in its deprotonated (freebase) form to act as a strong nucleophile. Because aliphatic amines have a pKa of ~9.0–10.0, a buffer pH of 8.0–8.5 ensures a sufficient fraction of the amine is deprotonated without causing excessively rapid hydrolysis of the NHS ester.
- Step 4: Purification & Self-Validation (Quality Control)
 - Action: Remove free dye using size-exclusion chromatography. Measure the absorbance of the purified conjugate at 280 nm (protein) and 566 nm (Cy3B).
 - Validation Logic: Calculate the Degree of Labeling (DOL) using the formula: $DOL = (A_{566} / 137,000) / ((A_{280} - (A_{566} * CF)) / \epsilon_{\text{protein}})$. If the DOL falls between 1.0 and 3.0, the protocol is validated as successful. A DOL < 1 indicates failed activation (check EDC/NHS freshness); a DOL > 3 indicates over-labeling, which may cause fluorescence quenching.



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Caption: Step-by-step EDC/NHS bioconjugation workflow for Cy3B amine chloride.

Applications in Advanced Research

Because it is not prone to photo-isomerization, Cy3B amine chloride is a critical reagent in single-molecule fluorescence resonance energy transfer (smFRET)[2]. The high photon output prior to photobleaching allows for significantly longer observation windows. Furthermore, it is increasingly utilized in the synthesis of fluorescently tagged PROTACs (Proteolysis Targeting Chimeras) to track the intracellular localization and degradation kinetics of target proteins[7].

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